

An In-depth Technical Guide to MES Hydrate (CAS No. 1266615-59-1)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 2-(N-morpholino)ethanesulfonic acid hydrate, commonly known as **MES hydrate**, corresponding to CAS number 1266615-59-

1. **MES hydrate** is a zwitterionic buffer widely recognized for its utility in a vast array of biological and biochemical research applications.[1][2] This document consolidates its chemical and physical properties, outlines its primary applications, and provides a foundational experimental protocol for its use.

Core Properties and Specifications

MES hydrate is a white crystalline powder valued for its ability to maintain a stable pH in aqueous solutions.[1][3] It is one of the original "Good's buffers," a suite of buffers developed to be biochemically inert and effective at physiological pH.[4][5] Its morpholine ring and sulfonic acid group contribute to its high water solubility and zwitterionic nature at physiological pH.[2]

Physicochemical Data

The fundamental physicochemical properties of **MES hydrate** are summarized below. These values are critical for preparing buffer solutions and understanding its behavior in experimental systems.



Property	Value	Reference
CAS Number	1266615-59-1	[1][6]
Molecular Formula	C ₆ H ₁₃ NO ₄ S·XH ₂ O	[2][6]
Molecular Weight (Anhydrous)	195.24 g/mol	[6][7]
pKa (at 25°C)	~6.1	[3][4]
Useful pH Range	5.5 - 6.7	[3][4][6]
Appearance	White to off-white crystalline powder	[1][3]
Solubility in Water	Highly soluble (e.g., 0.25 g/mL)	[3]

Quality Specifications

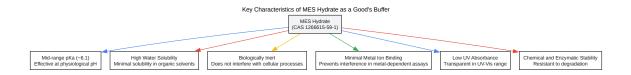
For research and pharmaceutical applications, **MES hydrate** is available in various purity grades. The following table presents typical quality specifications for a high-purity grade suitable for most laboratory applications.

Parameter	Specification	Reference
Assay (Titration)	≥99.5%	[3][4]
pH (0.5 M in H₂O)	2.5 - 4.0	[4][5][8]
Water Content	7.9% - 8.9%	[1]
UV Absorbance (260 nm)	≤0.04	[1]
UV Absorbance (280 nm)	≤0.02	[1]
Chloride (Cl ⁻)	≤0.005%	[4][8]
Heavy Metals (Ag, As, Bi, etc.)	≤5 ppm (Total)	[3]

Key Characteristics of MES as a "Good's Buffer"



The suitability of **MES hydrate** as a biological buffer stems from its adherence to the criteria established by Norman Good. These characteristics ensure minimal interference with biological systems.[4][5]



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Diagram illustrating the key properties of **MES hydrate**.

Applications in Research and Development

MES hydrate's properties make it a versatile tool in various scientific disciplines. Its primary function is to provide a stable pH environment for a wide range of experimental protocols.[1]

- Cell and Plant Culture: It is frequently used in cell culture media to maintain a constant pH, which is crucial for optimal cell growth.[1] For example, it is used in the preparation of Murashige and Skoog (MS) growth medium for Arabidopsis thaliana seedlings.[9]
- Enzyme Assays: The stability of pH is critical for enzyme kinetics and activity studies. MES is
 used as a non-interfering buffer in these assays.[1]
- Protein Analysis: MES is utilized as a running buffer in protein gel electrophoresis (e.g., Bis-Tris gels) for the separation of small proteins and in protein purification protocols.[1][4][10]
- Pharmaceutical Formulations: It serves as a pH stabilizer in pharmaceutical products, including injectables and oral drugs, to ensure the stability and efficacy of the active pharmaceutical ingredient (API).[1]



- Chromatography: In analytical chemistry, MES is a common component of buffers used in High-Performance Liquid Chromatography (HPLC).[1]
- Biotechnological Processes: It is employed in fermentation media and for the stabilization of enzymes and biocatalysts.[1]

Experimental Protocols

The following section provides a generalized, foundational protocol for the preparation of a MES buffer solution. Specific concentrations and pH values should be optimized based on the requirements of the individual experiment.

General Protocol for Preparation of a 0.5 M MES Hydrate Stock Solution

Materials:

- MES Hydrate (CAS 1266615-59-1)
- · High-purity, nuclease-free water
- 10 M Sodium Hydroxide (NaOH) or Hydrochloric Acid (HCl) for pH adjustment
- Calibrated pH meter
- · Stir plate and magnetic stir bar
- Volumetric flask
- Sterile filter (0.2 μm)

Procedure:

- Calculate the required mass of MES hydrate. To prepare 1 liter of a 0.5 M solution, use the anhydrous molecular weight (195.24 g/mol): Mass = 0.5 mol/L * 195.24 g/mol * 1 L = 97.62 g
- Dissolve the MES hydrate. Add approximately 800 mL of high-purity water to a beaker with a
 magnetic stir bar. Slowly add the calculated mass of MES hydrate while stirring until it is fully



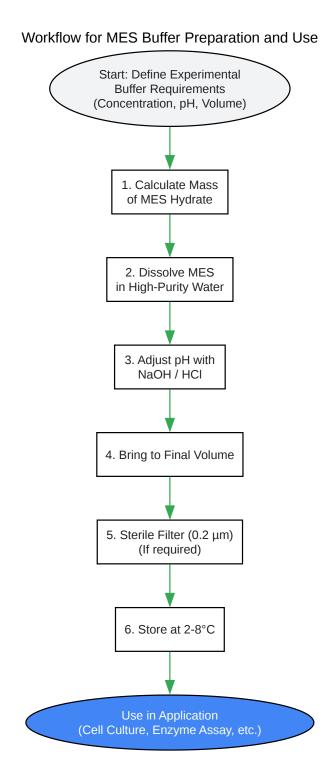




dissolved. MES is highly soluble in water.[1][3]

- Adjust the pH. Place the beaker in a water bath to maintain a constant temperature (e.g., 25°C). Immerse the calibrated pH electrode in the solution. Slowly add 10 M NaOH dropwise to raise the pH to the desired value within the buffer's effective range (5.5 6.7). If the pH overshoots, use HCl for downward adjustment. A buffer is typically prepared by titrating with NaOH to the desired pH.
- Bring to final volume. Once the target pH is stable, transfer the solution to a 1 L volumetric flask. Rinse the beaker with a small amount of high-purity water and add the rinse to the flask. Carefully add water to the 1 L mark.
- Sterilization. For applications requiring sterility, such as cell culture, filter the buffer solution through a 0.2 μm sterile filter. Note: Autoclaving is not recommended for MES solutions as it can cause them to turn yellow, indicating potential degradation, although the pH may not change significantly.[3]
- Storage. Store the prepared buffer at 2-8°C. Solutions are stable for several months under these conditions.[3]





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General workflow for preparing and using a MES buffer solution.



Conclusion

MES hydrate (CAS 1266615-59-1) is a high-quality, reliable zwitterionic buffer essential for a multitude of applications in life sciences and drug development. Its favorable characteristics, including a pKa near physiological pH, high solubility, and minimal interaction with biological components, make it an indispensable tool for researchers requiring precise and stable pH control. By following standardized preparation protocols, scientists can ensure the reproducibility and accuracy of their experimental results.

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